

An In-depth Technical Guide to the Derivatives of the Prodigiosin Compound

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Compound of Interest

Compound Name: *Prodigiosin*

Cat. No.: *B15542268*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known derivatives of the **prodigiosin** compound, a tripyrrole red pigment with significant therapeutic potential. This document collates quantitative data on their biological activities, details key experimental methodologies, and visualizes associated signaling pathways to serve as a valuable resource for ongoing research and drug development efforts.

Introduction to Prodigiosin and Its Derivatives

Prodigiosin and its analogs, collectively known as prodiginines, are a family of secondary metabolites produced by various bacteria, including *Serratia marcescens* and *Streptomyces* species.^{[1][2]} These compounds are characterized by a common tripyrrole skeleton and have garnered considerable interest due to their diverse biological activities, including anticancer, immunosuppressive, and antimicrobial properties.^{[2][3]}

The family of prodiginines can be broadly classified into linear and cyclic derivatives.^[3] Notable derivatives include:

- **Cycloprodigiosin**: A cyclic analog with reported immunosuppressive and anticancer activities.
- **Undecylprodigiosin**: A linear analog with potent antibacterial and anticancer effects.
- **Metacycloprodigiosin**: A cyclic derivative with demonstrated biological activities.
- **2-(p-hydroxybenzyl)prodigiosin**: A derivative with a distinct substitution on the A-ring of the prodiginine core.
- **Streptorubin B**: Another cyclic derivative belonging to the prodiginine family.
- **Synthetic and Mutasynthesized Derivatives**: Including brominated **prodigiosins** and a variety of analogs generated through genetic engineering and synthetic chemistry, offering a platform for structure-activity relationship (SAR) studies.^{[3][4]}

Quantitative Biological Activity of Prodigiosin Derivatives

The therapeutic potential of **prodigiosin** derivatives is underscored by their potent biological activities. The following tables summarize the available quantitative data on their anticancer and antimicrobial efficacy.

Anticancer Activity (IC₅₀ Values)

The half-maximal inhibitory concentration (IC₅₀) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. The tables below present the IC₅₀ values of **prodigiosin** and its derivatives against various cancer cell lines.

Table 1: Anticancer Activity of **Prodigiosin** and its Brominated Derivatives

Compound	Cell Line	Cell Type	IC ₅₀ (µg/mL)	Reference
Prodigiosin (PG)	MRC-5	Normal Lung Fibroblast	1.20 ± 0.04	[3]
A549	Lung Carcinoma	1.30 ± 0.09	[3]	
A375	Melanoma	1.25 ± 0.07	[3]	
MDA-MB-231	Breast Adenocarcinoma	0.62 ± 0.03	[3]	
HCT116	Colon Carcinoma	0.70 ± 0.05	[3]	
Monobrominated Prodigiosin (PG-Br)	MRC-5	Normal Lung Fibroblast	5.50 ± 0.02	[3]
A549	Lung Carcinoma	6.50 ± 0.04	[3]	
A375	Melanoma	7.50 ± 0.06	[3]	
MDA-MB-231	Breast Adenocarcinoma	4.80 ± 0.03	[3]	
HCT116	Colon Carcinoma	6.20 ± 0.05	[3]	
Dibrominated Prodigiosin (PG-Br ₂)	MRC-5	Normal Lung Fibroblast	10.00 ± 0.09	[3]
A549	Lung Carcinoma	17.00 ± 0.08	[3]	
A375	Melanoma	15.50 ± 0.07	[3]	
MDA-MB-231	Breast Adenocarcinoma	12.00 ± 0.06	[3]	
HCT116	Colon Carcinoma	13.50 ± 0.09	[3]	

Table 2: Anticancer Activity of Other **Prodigiosin** Derivatives

Compound	Cell Line	Cell Type	IC ₅₀ (µg/mL)	Reference
Prodigiosin	NCI-H292	Human Mucoepidermoid Carcinoma	3.6	[5]
HEp-2	Human Laryngeal Carcinoma	3.4	[5]	
MCF-7	Human Breast Adenocarcinoma	5.1	[5]	
HL-60	Human Promyelocytic Leukemia	1.9	[5]	
HepG2	Human Hepatocellular Carcinoma	8.75	[6]	
H460	Human Lung Cancer	7.7	[6]	
MCF-7	Human Breast Adenocarcinoma	<2	[6]	
A549	Human Lung Carcinoma	50	[6]	
HL-60	Human Promyelocytic Leukemia	50	[6]	
MCF-7	Human Breast Adenocarcinoma	50	[6]	
Undecylprodigiosin	BT-20	Breast Carcinoma	~2.5 µM	
MCF-7	Breast Carcinoma	~2.5 µM		

MDA-MB-231	Breast Carcinoma	~2.5 μ M
T47D	Breast Carcinoma	~2.5 μ M
MCF-10A	Non-malignant Breast Epithelial	>10 μ M

Antimicrobial Activity (MIC Values)

The minimum inhibitory concentration (MIC) is the lowest concentration of an antimicrobial agent that will inhibit the visible growth of a microorganism after overnight incubation.

Table 3: Antimicrobial Activity of **Prodigiosin** and its Derivatives

Compound	Microorganism	MIC (µg/mL)	Reference
Prodigiosin	Escherichia coli NCIM 2065	15.9 (µM)	[7]
Klebsiella pneumoniae NCIM 2706	22.6 (µM)	[7]	
Pseudomonas aeruginosa NCIM 2036	46.1 (µM)	[7]	
Bacillus subtilis NCIM 2545	43 (µM)	[7]	
MRSA ATCC 43300	73.6 (µM)	[7]	
Pseudomonas aeruginosa MG	8	[8]	
Staphylococcus aureus	4	[8]	
Chromobacterium violaceum	16	[8]	
Staphylococcus aureus	3		
Bacillus subtilis	5		
Bacillus cereus	4		

Experimental Protocols

This section provides detailed methodologies for key experiments related to the extraction, synthesis, and biological evaluation of **prodigiosin** and its derivatives.

Extraction and Purification of Prodigiosin from *Serratia marcescens*

This protocol describes a general method for the extraction and purification of **prodigiosin**.

Materials:

- *Serratia marcescens* culture
- Luria-Bertani (LB) agar and broth
- Acidified methanol (e.g., with 0.5 M HCl)
- Centrifuge and centrifuge tubes
- Rotary evaporator
- Silica gel for column chromatography
- Solvent system for chromatography (e.g., chloroform:methanol:acetone 4:2:3 v/v)[5]
- Thin-layer chromatography (TLC) plates

Procedure:

- **Cultivation:** Inoculate a single colony of *Serratia marcescens* into LB broth and incubate at 28-30°C for 48-72 hours until a deep red color develops.[9]
- **Cell Harvesting:** Centrifuge the culture broth at 8000 x g for 20 minutes to pellet the bacterial cells.[10]
- **Extraction:** Resuspend the cell pellet in acidified methanol and incubate at room temperature with shaking for 1-2 hours to extract the pigment.[9]
- **Cell Debris Removal:** Centrifuge the mixture at 8000 x g for 20 minutes to remove cell debris. Collect the red supernatant.[10]
- **Solvent Evaporation:** Concentrate the supernatant using a rotary evaporator to obtain the crude **prodigiosin** extract.[10]
- **Purification by Column Chromatography:**

- Prepare a silica gel column equilibrated with the chosen solvent system.
- Dissolve the crude extract in a minimal amount of the solvent system and load it onto the column.
- Elute the column with the solvent system, collecting the red-colored fractions.[5]
- Monitor the fractions by TLC to identify and pool the pure **prodigiosin** fractions.
- Final Concentration: Evaporate the solvent from the pooled pure fractions to obtain purified **prodigiosin**.

Synthesis of Brominated Prodigiosin Derivatives

This protocol outlines a method for the synthesis of mono- and di-brominated **prodigiosin** derivatives.[3]

Materials:

- Purified **Prodigiosin** (PG)
- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM) as solvent
- Stirring apparatus
- Reaction vessel protected from light

Procedure for Monobromination (PG-Br):

- Dissolve purified **prodigiosin** in DCM in a reaction vessel.
- Add 1.1 equivalents of NBS to the solution while stirring at room temperature.
- Monitor the reaction progress by TLC.
- Upon completion, quench the reaction and purify the product using column chromatography to yield the monobrominated derivative.

Procedure for Dibromination (PG-Br₂):

- Dissolve purified **prodigiosin** in DCM.
- Add 2.2 equivalents of NBS to the solution and stir at room temperature.
- Follow the reaction progress using TLC.
- After the reaction is complete, work up the reaction mixture and purify the dibrominated product by column chromatography.

Mutasynthesis of Prodigiosin Derivatives in *Pseudomonas putida*

This protocol provides a general workflow for the generation of novel **prodigiosin** derivatives using a mutasynthesis approach in a genetically engineered *Pseudomonas putida* strain.[4]

Workflow:

- Strain Engineering: Genetically modify a *Pseudomonas putida* strain to block the biosynthesis of one of the **prodigiosin** precursors, for example, 2-methyl-3-amyl-pyrrole (MAP), by deleting a key gene in its biosynthetic pathway (e.g., *pigD*). This engineered strain will accumulate the other precursor, 4-methoxy-2,2'-bipyrrole-5-carbaldehyde (MBC).
- Precursor Synthesis: Chemically synthesize a library of analogs of the blocked precursor (e.g., various substituted monopyrroles).
- Feeding Experiment:
 - Culture the engineered *P. putida* strain in a suitable medium.
 - Induce the expression of the remaining **prodigiosin** biosynthesis genes.
 - Feed the synthetic precursor analogs to the culture.
- Condensation and Production: The endogenous enzymes of the host strain, particularly the condensing enzyme *PigC*, will utilize the synthetic precursor and the endogenously produced MBC to synthesize novel **prodigiosin** derivatives.

- **Extraction and Purification:** Extract the prodiginine products from the culture and purify them using standard chromatographic techniques.
- **Structure Elucidation and Biological Testing:** Characterize the structure of the novel derivatives using spectroscopic methods (e.g., MS, NMR) and evaluate their biological activities.

Cytotoxicity Assay (MTT Assay)

This protocol describes a common method for assessing the cytotoxic effects of **prodigiosin** derivatives on cancer cell lines.

Materials:

- Cancer cell lines of interest
- Complete cell culture medium
- 96-well plates
- **Prodigiosin** derivatives dissolved in a suitable solvent (e.g., DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed the cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of the **prodigiosin** derivative for a specified period (e.g., 24, 48, or 72 hours). Include a vehicle control (solvent only).
- **MTT Addition:** After the incubation period, add MTT solution to each well and incubate for 2-4 hours at 37°C.

- **Formazan Solubilization:** Remove the medium and add the solubilization buffer to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value by plotting the cell viability against the compound concentration.

Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol details the determination of the Minimum Inhibitory Concentration (MIC) of **prodigiosin** derivatives.^[8]

Materials:

- Bacterial or fungal strains of interest
- Mueller-Hinton Broth (MHB) or other suitable growth medium
- 96-well microtiter plates
- **Prodigiosin** derivatives dissolved in a suitable solvent
- Bacterial/fungal inoculum standardized to 0.5 McFarland turbidity

Procedure:

- **Serial Dilution:** Prepare a two-fold serial dilution of the **prodigiosin** derivative in the microtiter plate using the appropriate broth.
- **Inoculation:** Add a standardized inoculum of the test microorganism to each well. Include a positive control (microorganism in broth without compound) and a negative control (broth only).
- **Incubation:** Incubate the plate at the optimal temperature for the microorganism (e.g., 37°C for most bacteria) for 18-24 hours.

- MIC Determination: The MIC is the lowest concentration of the compound at which no visible growth of the microorganism is observed.

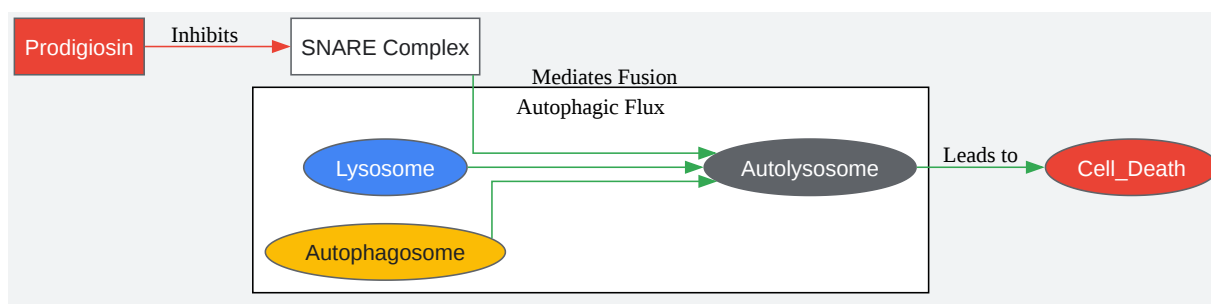
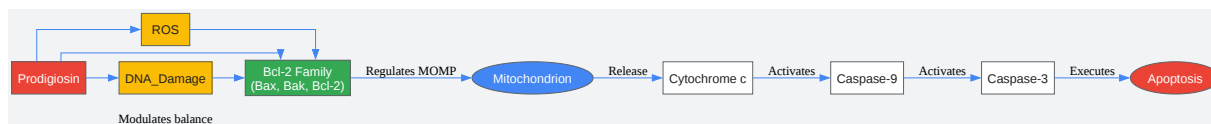
Signaling Pathways and Mechanisms of Action

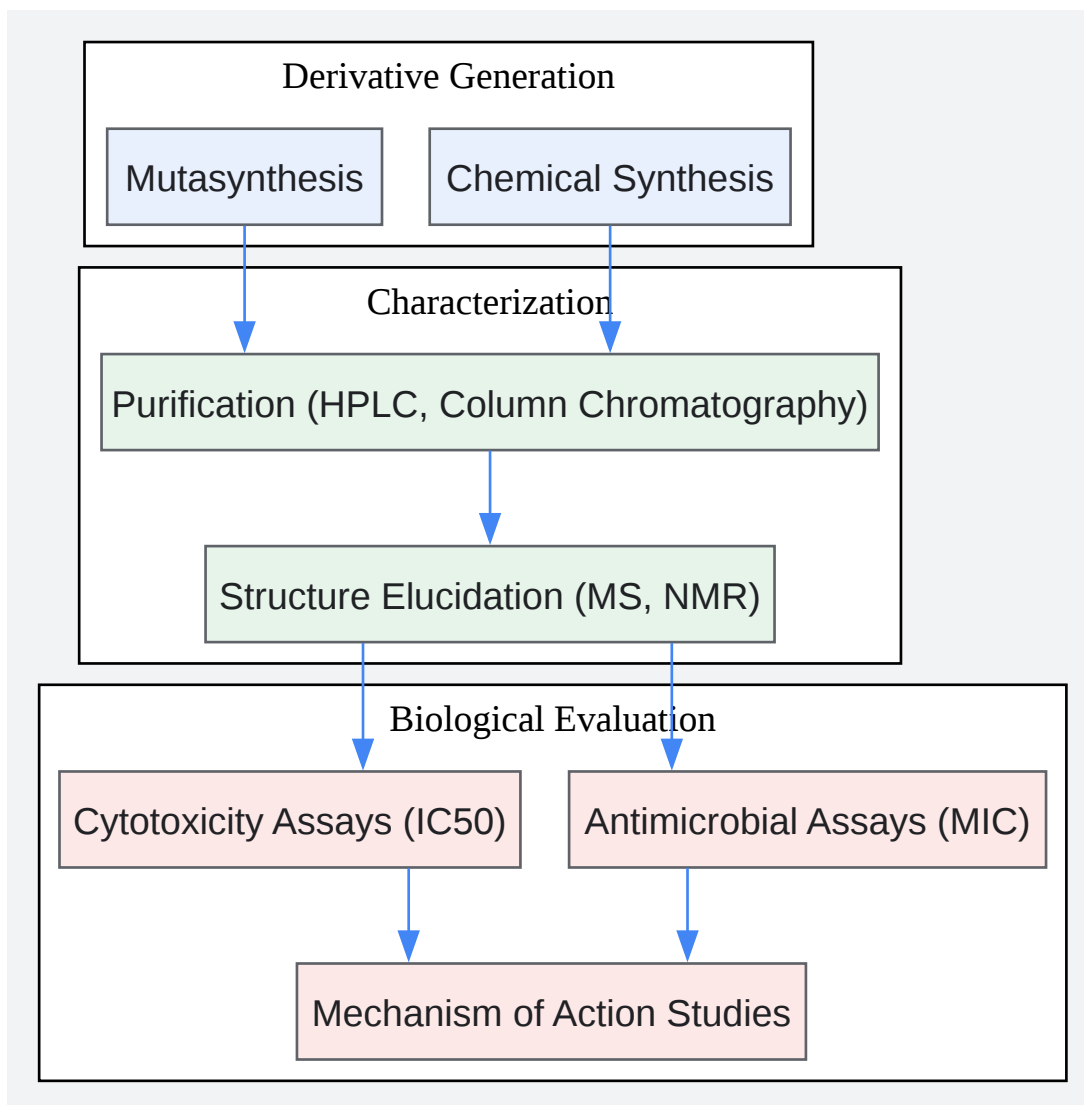
Prodigiosin and its derivatives exert their biological effects through the modulation of multiple cellular signaling pathways, primarily leading to apoptosis and autophagy.

Apoptosis Induction

Prodigiosin is a potent inducer of apoptosis in various cancer cells. The underlying mechanisms involve both intrinsic and extrinsic pathways.

- Intrinsic (Mitochondrial) Pathway: **Prodigiosin** can disrupt the balance of pro-apoptotic (e.g., Bax, Bak) and anti-apoptotic (e.g., Bcl-2, Mcl-1) proteins, leading to mitochondrial outer membrane permeabilization (MOMP). This results in the release of cytochrome c and other pro-apoptotic factors into the cytosol, activating the caspase cascade (caspase-9 and caspase-3) and executing apoptosis.
- Extrinsic (Death Receptor) Pathway: Some studies suggest that **prodigiosin** can also activate the extrinsic pathway, although the intrinsic pathway is generally considered the primary mechanism.
- Other Mechanisms: **Prodigiosin**-induced apoptosis is also associated with the generation of reactive oxygen species (ROS), DNA damage, and cell cycle arrest.[\[11\]](#)





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